

1-(Methylsulfonyl)piperidin-4-amine molecular weight and formula

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Compound of Interest

Compound Name: 1-(Methylsulfonyl)piperidin-4-amine

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An In-depth Technical Guide to 1-(Methylsulfonyl)piperidin-4-amine

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and potential applications of **1-(Methylsulfonyl)piperidin-4-amine**, a compound of interest in pharmaceutical and chemical research. The information is intended for researchers, scientists, and professionals in drug development.

Chemical Properties

1-(Methylsulfonyl)piperidin-4-amine is an organic compound featuring a piperidine ring, which is a six-membered nitrogen-containing heterocycle.^[1] The key functional groups are a methylsulfonyl group attached to the piperidine nitrogen and an amine group at the 4-position of the ring.^{[1][2]} This compound can be utilized as a building block in organic synthesis for creating more complex molecules.^{[2][3]} It is often of interest in medicinal chemistry due to the prevalence of the piperidine scaffold in many pharmaceuticals.^[1]

The compound is available as a free base and more commonly as a hydrochloride salt. The presence of the hydrochloride salt can improve the compound's solubility and stability for research applications.^[2]

Molecular Data

The fundamental molecular characteristics of **1-(Methylsulfonyl)piperidin-4-amine** and its hydrochloride salt are summarized below.

Compound	Molecular Formula	Molecular Weight (g/mol)
1-(Methylsulfonyl)piperidin-4-amine	C ₆ H ₁₄ N ₂ O ₂ S	178.25
1-(Methylsulfonyl)piperidin-4-amine HCl	C ₆ H ₁₅ ClN ₂ O ₂ S	214.71

[Sources:[1][2][3][4][5]]

Experimental Protocols: Synthesis

The synthesis of **1-(Methylsulfonyl)piperidin-4-amine** can be achieved through several routes. Below are detailed methodologies for two common synthetic approaches.

Synthesis via Sulfonylation of Piperidin-4-amine

This method involves the direct reaction of piperidin-4-amine with methylsulfonyl chloride.

- **Reaction:** The primary synthetic route involves the direct sulfonylation of piperidin-4-amine with methylsulfonyl chloride under controlled basic conditions.[1]
- **Mechanism:** The reaction proceeds via a nucleophilic substitution where the nitrogen atom of the piperidin-4-amine attacks the electrophilic sulfur atom of the methylsulfonyl chloride.[1]
- **Critical Parameters:** It is crucial to maintain anhydrous (dry) conditions throughout the reaction to prevent the hydrolysis of the highly reactive methylsulfonyl chloride reagent.[1] A suitable base is required to neutralize the HCl generated during the reaction.

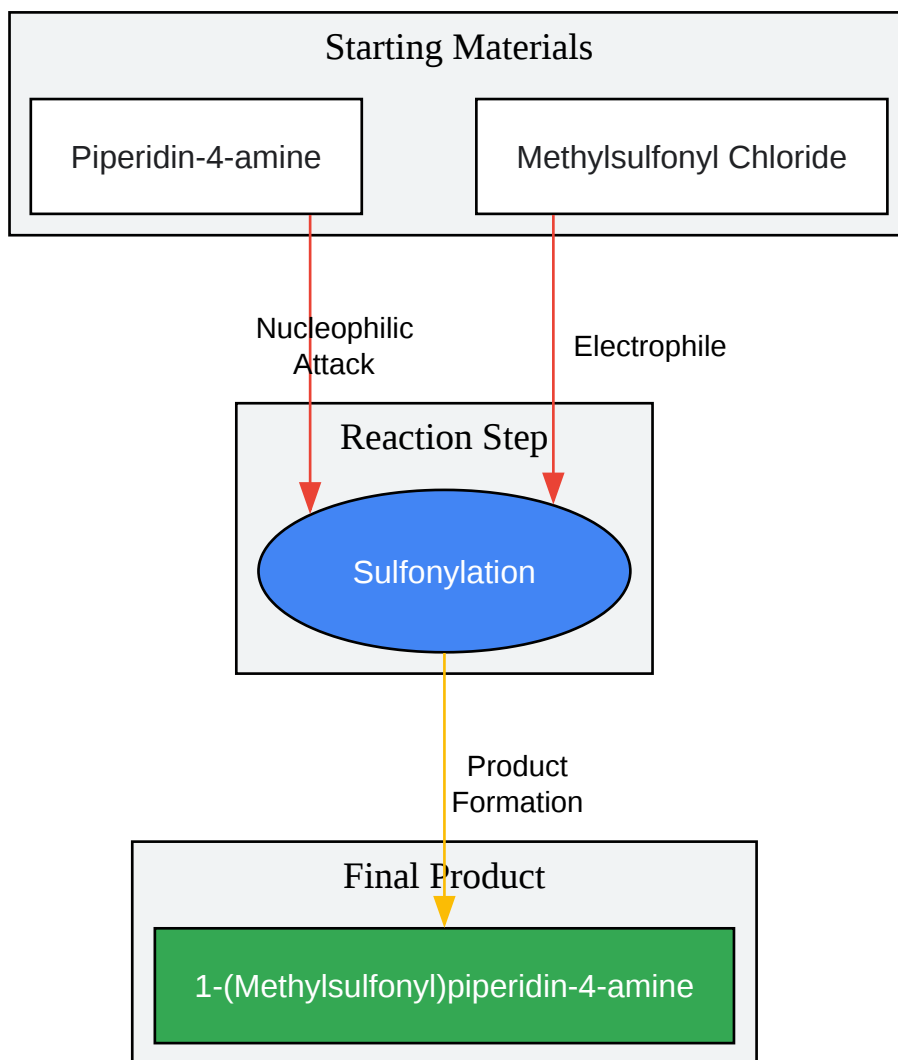
Synthesis via Deprotection of a Boc-Protected Precursor

This protocol describes the synthesis starting from a Boc-protected amine, which is a common strategy in multi-step organic synthesis.

- Starting Material: Tert-butyl (1-methylsulfonyl-piperidin-4-yl)-carbamate.[6]
- Procedure:
 - Dissolve 6.30 g (22.63 mmol) of tert-butyl (1-methylsulfonyl-piperidin-4-yl)-carbamate in 74 mL of dichloromethane (DCM).[6]
 - Add 17.4 mL (226 mmol) of trifluoroacetic acid (TFA) to the solution.[6]
 - Stir the reaction mixture at room temperature for 16 hours.[6]
 - Upon completion of the reaction, remove the solvent by distillation under reduced pressure.[6]
 - Dilute the crude product with diethyl ether at 40 °C, and collect the resulting precipitate by filtration.[6]
 - Wash the precipitate with water and dry it.[6]
 - Dissolve the dried product in methanol (MeOH) and add polymer-loaded bicarbonate resin. Stir the suspension for several minutes to neutralize any remaining acid.[6]
 - Remove the resin by filtration, and remove the solvent by distillation under reduced pressure to yield the final product, 1-(methylsulfonyl)piperidin-4-ylamine.[6]

Logical Workflow: Synthesis Pathway

The following diagram illustrates a generalized synthetic pathway for **1-(Methylsulfonyl)piperidin-4-amine**.



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Caption: Synthetic pathway for **1-(Methylsulfonyl)piperidin-4-amine**.

Applications in Research

1-(Methylsulfonyl)piperidin-4-amine serves as a valuable intermediate in several areas of chemical and pharmaceutical research:

- **Pharmaceutical Research:** It is used as a building block for the synthesis of novel therapeutic agents.[2] Its structure is a potential scaffold for developing new drugs, particularly those targeting metabolic disorders.[1]
- **Chemical Biology:** The compound can be used in studies investigating the interactions of small molecules with biological targets such as enzymes or receptors.[1][2]
- **Organic Synthesis:** Its functional groups allow for further chemical transformations, enabling the creation of more complex and novel compounds for various research applications.[2]

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